

Technical Safety & Application Guide: 5-Chloro-2-(3,4-dimethylphenoxy)aniline

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Compound of Interest

Compound Name: 5-Chloro-2-(3,4-dimethylphenoxy)aniline

CAS No.: 893750-99-7

Cat. No.: B3164881

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Executive Summary

5-Chloro-2-(3,4-dimethylphenoxy)aniline (CAS: 893750-99-7) is a highly specialized, sterically hindered halogenated diaryl ether amine. In modern chemical research, substituted phenoxyanilines serve as critical building blocks for the synthesis of complex pharmaceutical active ingredients (APIs) and advanced optoelectronic materials, such as poly(triphenylamines) used in non-volatile memory devices.

Due to the presence of the primary aniline moiety, handling this compound requires strict adherence to specialized toxicological protocols. This whitepaper synthesizes the physicochemical profiling, mechanistic safety data, and field-proven experimental workflows required for the safe and effective utilization of this compound in advanced synthetic settings.

Physicochemical Profiling

Understanding the structural parameters of **5-Chloro-2-(3,4-dimethylphenoxy)aniline** is essential for predicting its solubility, reactivity, and biological permeability. The compound features a lipophilic 3,4-dimethylphenoxy group ortho to a primary amine, with a meta-chloro substituent that exerts an electron-withdrawing inductive effect, slightly reducing the basicity of the amine[1].

Table 1: Physicochemical Properties

Property	Value / Description
Chemical Name	5-Chloro-2-(3,4-dimethylphenoxy)aniline
CAS Number	893750-99-7
Molecular Formula	C ₁₄ H ₁₄ ClNO
Molecular Weight	247.72 g/mol
Structural Class	Halogenated Diaryl Ether / Primary Aromatic Amine
Predicted Lipophilicity (LogP)	High (Highly permeable through dermal barriers)
Reactivity Profile	Weak base; susceptible to N-oxidation and electrophilic aromatic substitution

Toxicological Mechanisms & Safety Data (SDS Core)

Standard safety data sheets often list generic hazards, but true laboratory safety requires an understanding of the mechanistic causality behind chemical toxicity.

GHS Hazard Classification

- H302 / H312 / H332: Harmful if swallowed, in contact with skin, or inhaled.
- H315 / H319: Causes skin and serious eye irritation.
- H373: May cause damage to organs (Blood/Hematopoietic system) through prolonged or repeated exposure.
- H411: Toxic to aquatic life with long-lasting effects.

Mechanistic Toxicology: Methemoglobinemia

Like many lipophilic aromatic amines, **5-Chloro-2-(3,4-dimethylphenoxy)aniline** poses a severe systemic risk due to its rapid dermal and gastrointestinal absorption. Once in the bloodstream, the compound is transported to the liver, where it undergoes N-oxidation mediated by hepatic Cytochrome P450 enzymes (specifically CYP2E1)[2].

This enzymatic oxidation converts the aniline into a highly reactive phenylhydroxylamine intermediate. This intermediate engages in a futile redox cycle with its corresponding nitroso derivative. During this cycling, it donates electrons to molecular oxygen, generating massive amounts of superoxide radicals (O_2^-)[2]. These reactive oxygen species rapidly oxidize the ferrous iron (Fe^{2+}) within hemoglobin to the ferric state (Fe^{3+}), producing methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to functional anemia, severe tissue hypoxia, and central cyanosis that does not respond to standard oxygen therapy[2].

Clinical Antidote Mechanism

In the event of severe systemic exposure, the standard clinical antidote is Methylene Blue[2]. Methylene blue acts as an exogenous electron carrier. It is reduced by the NADPH-dependent enzyme cytochrome b5 reductase to leukomethylene blue, which then directly donates electrons to the ferric iron of methemoglobin, rapidly reducing it back to functional ferrous hemoglobin[2].

Experimental Workflows

Workflow 1: High-Containment Handling & Decontamination Protocol

Because **5-Chloro-2-(3,4-dimethylphenoxy)aniline** is highly lipophilic, standard soap and water are insufficient for decontamination and may actually increase the surface area of dermal exposure. This protocol utilizes chemical logic to neutralize the hazard.

Step-by-Step Methodology:

- **Barrier Protection:** Don butyl rubber gloves. Standard nitrile gloves offer limited breakthrough times for halogenated aromatic amines.
- **Handling Environment:** Weigh and transfer the solid exclusively within a Class II Type B2 biological safety cabinet or a dedicated chemical fume hood to prevent inhalation of aerosolized dust.
- **Spill Decontamination (The Causality of Acid Washing):** In the event of a surface spill, immediately apply a 1M Citric Acid or 5% Hydrochloric Acid (HCl) solution to the affected

area.

- Scientific Rationale: The primary aniline is a weak free base. Applying an acidic wash protonates the amine ($R-NH_2 \rightarrow R-NH_3^+$), converting the highly lipophilic, skin-permeable free base into a highly water-soluble, non-volatile anilinium salt.
- Cleanup: Absorb the protonated anilinium salt solution with inert absorbent pads.
- Disposal: Seal the pads in a chemically compatible container and dispose of them as halogenated hazardous waste.

Workflow 2: Buchwald-Hartwig Cross-Coupling

Application

Phenoxyanilines are frequently utilized in Buchwald-Hartwig amination reactions to synthesize complex poly(triphenylamines) for optoelectronics. The steric hindrance of the ortho-phenoxy group and the deactivating nature of the meta-chloro substituent require a highly active, rationally designed palladium catalyst system.

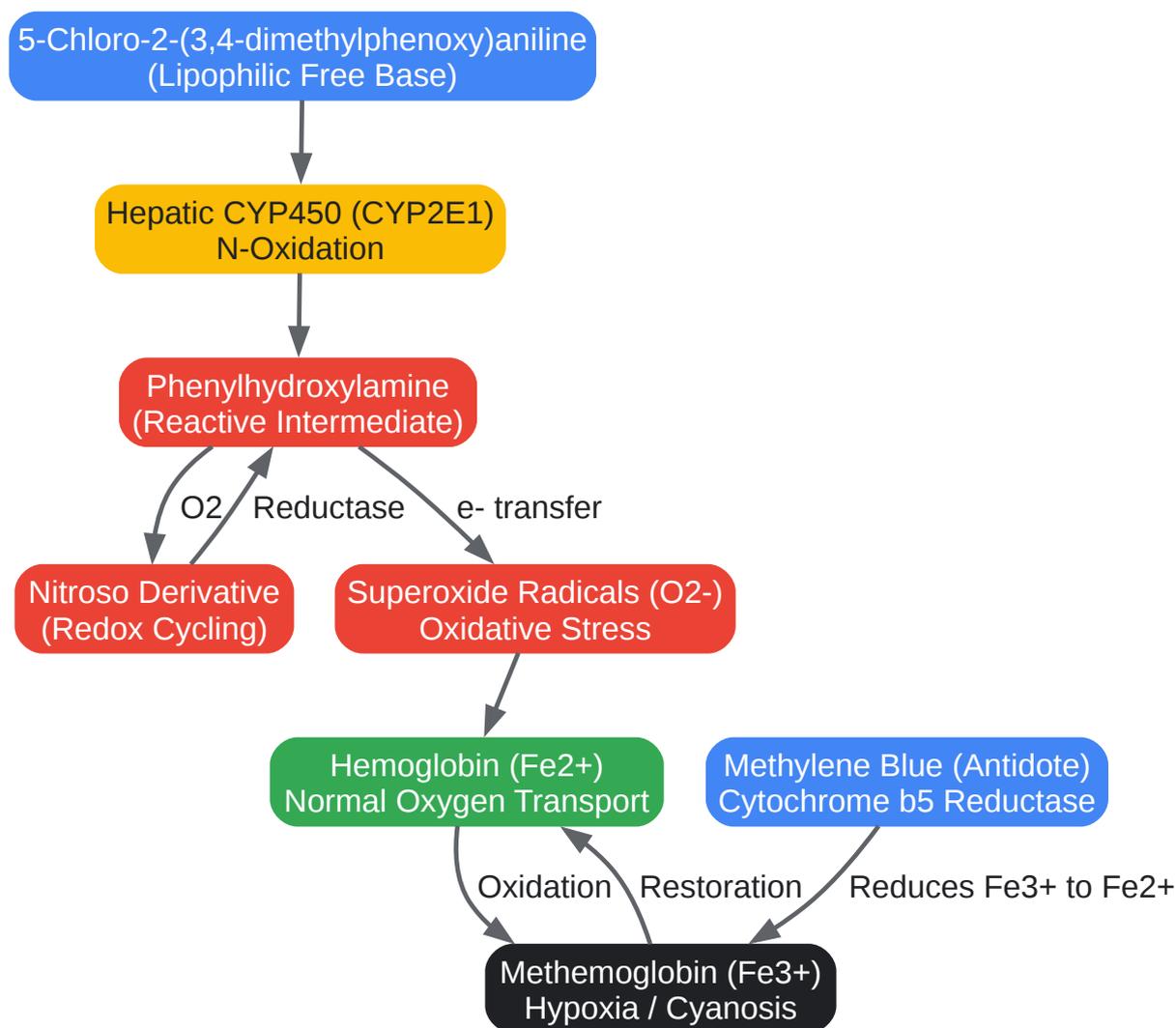
Step-by-Step Methodology:

- Inert Atmosphere Preparation: Inside an argon-filled glovebox, charge an oven-dried Schlenk flask with **5-Chloro-2-(3,4-dimethylphenoxy)aniline** (1.0 equiv), the target aryl bromide (1.0 equiv), and Sodium tert-butoxide (NaOtBu) (1.5 equiv).
 - Scientific Rationale: NaOtBu is required to deprotonate the palladium-bound amine intermediate, but it is highly hygroscopic. Inert handling prevents the formation of NaOH, which would hydrolyze the aryl halide.
- Catalyst Assembly: Add Tris(dibenzylideneacetone)dipalladium(0) [$Pd_2(dba)_3$] (2 mol%) and Tri-tert-butylphosphine [$P(t-Bu)_3$] (4 mol%).
 - Scientific Rationale: The extreme steric bulk and electron richness of the $P(t-Bu)_3$ ligand are critical here. The bulkiness forces the palladium center into a highly reactive mono-ligated Pd(0) state, accelerating the challenging oxidative addition into the aryl halide, while the electron richness facilitates the final reductive elimination step despite the steric crowding of the ortho-phenoxy group.

- Solvent Addition: Add anhydrous, degassed toluene to achieve a 0.2 M concentration.
- Reaction Execution: Seal the Schlenk flask, remove it from the glovebox, and heat the mixture at 105°C for 24 hours under continuous magnetic stirring.
- Workup: Cool to room temperature, quench with a saturated aqueous ammonium chloride solution, extract with ethyl acetate, dry over anhydrous Na₂SO₄, and purify the target diarylamine via silica gel flash chromatography.

Signaling & Metabolic Pathway Visualization

The following diagram illustrates the toxicokinetic pathway of phenoxyanilines, demonstrating the mechanism of methemoglobinemia and the targeted intervention of methylene blue.



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Metabolic activation of phenoxyanilines to methemoglobin and methylene blue rescue pathway.

References

- Tox and Hound. "Fellow Friday - Methylene Blue Infusions". Tox and Hound Toxicology Resources. Available at: [\[Link\]](#)
- RSC Publishing. "Electrically bistable and non-volatile memory devices based on p-toluenesulfonic-doped poly(triphenylamine)". Journal of Materials Chemistry C. Available at: [\[Link\]](#)

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Sources

- 1. 5-chloro-2-(3,4-dimethylphenoxy)aniline,(CAS# 893750-99-7)[Sinfoo BIOCHEM [\[sinfoobiotech.com\]](https://sinfoobiotech.com)]
- 2. Tox and Hound - Fellow Friday - Methylene Blue Infusions [\[toxandhound.com\]](https://toxandhound.com)
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